

# Application of Diphenyl Phthalate-d4 in Consumer Product Safety Testing

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## Compound of Interest

Compound Name: Diphenyl Phthalate-3,4,5,6-d4

Cat. No.: B1460583

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## Introduction

Phthalates are a class of chemical compounds widely used as plasticizers to enhance the flexibility and durability of various consumer products.[1][2] However, mounting evidence suggests that certain phthalates can act as endocrine disruptors, potentially leading to adverse health effects, particularly concerning reproductive and developmental processes.[2][3] Diphenyl phthalate (DPhP), while less studied than some other phthalates, has been identified as an agonist for the estrogen receptor, highlighting the need for its accurate quantification in consumer goods.[4] To ensure consumer safety and regulatory compliance, robust analytical methods are essential for the precise measurement of phthalates in a wide range of products, including toys, food packaging, and personal care items.[1][4]

This application note details the use of Diphenyl Phthalate-d4 (DPhP-d4) as an internal standard for the quantitative analysis of diphenyl phthalate in consumer products by gas chromatography-mass spectrometry (GC-MS). The use of a stable isotope-labeled internal standard like DPhP-d4 is critical for achieving high accuracy and precision by correcting for analyte losses during sample preparation and for variations in instrument response.[5]

## Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry is a powerful analytical technique that relies on the addition of a known amount of an isotopically labeled version of the analyte of interest (in this case, DPhP-d4) to the sample at the beginning of the analytical process. The isotopically labeled standard is chemically identical to the native analyte and therefore behaves similarly during

extraction, cleanup, and chromatographic separation. Because the mass spectrometer can differentiate between the native analyte and the labeled internal standard based on their mass-to-charge ratios, any variations in the analytical procedure will affect both compounds equally. This allows for highly accurate quantification by calculating the ratio of the native analyte to the internal standard.

## Experimental Protocols

### Sample Preparation and Extraction for Plastic Toys

This protocol is adapted from the US Consumer Product Safety Commission (CPSC) Test Method CPSC-CH-C1001-09.3 for the determination of phthalates in children's toys.<sup>[6]</sup>

Reagents and Materials:

- Diphenyl Phthalate (DPhP) standard
- Diphenyl Phthalate-d4 (DPhP-d4) internal standard solution (in a suitable solvent like cyclohexane)
- Tetrahydrofuran (THF), GC grade
- Hexane, GC grade
- Cyclohexane, GC grade
- Glass vials with PTFE-lined caps
- Syringe filters (0.45 µm PTFE)
- Analytical balance
- Vortex mixer
- Sonicator

Procedure:

- Sample Preparation: Cut a representative portion of the plastic toy into small pieces (approximately 2x2 mm).[7]
- Weighing: Accurately weigh approximately 50 mg of the plastic sample into a glass vial.[6]
- Internal Standard Spiking: Add a precise volume of the Diphenyl Phthalate-d4 internal standard solution to the vial. The concentration of the internal standard should be chosen to be in the mid-range of the expected analyte concentration.
- Dissolution: Add 5 mL of THF to the vial. Seal the vial and vortex thoroughly.[6]
- Extraction: Place the vial in a sonicator bath and sonicate for at least 30 minutes, or until the plastic is completely dissolved. Gentle heating may be applied to aid dissolution.[6]
- Precipitation: Add 10 mL of hexane to the vial to precipitate the polymer. Vortex the mixture. [6]
- Filtration: Allow the polymer to settle for at least 5 minutes. Filter the supernatant through a 0.45 µm PTFE syringe filter into a clean glass vial.[6]
- Dilution: Take a 0.3 mL aliquot of the filtered extract and dilute it to a final volume of 1.5 mL with cyclohexane in a GC vial.[6][7]

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Autosampler

GC-MS Conditions:

Parameter	Value
GC Column	HP-5ms UI (30 m x 0.25 mm, 0.25 $\mu$ m) or equivalent[8]
Injector	Split/splitless, operated in splitless mode[9]
Injector Temperature	280 °C
Carrier Gas	Helium at a constant flow of 1.0 mL/min[10]
Oven Program	Initial temperature 100 °C, hold for 1 min; ramp at 10 °C/min to 280 °C, hold for 5 min
Injection Volume	1 $\mu$ L
MS Transfer Line Temp	280 °C
Ion Source Temperature	230 °C[8]
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

## Selected Ion Monitoring (SIM) Parameters:

Analyte	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Diphenyl Phthalate	149	318	77
Diphenyl Phthalate-d4	153	322	77

Note: The primary fragment ion for many phthalates is m/z 149, corresponding to the protonated phthalic anhydride. For DPhP-d4, this fragment will have a mass of m/z 153.

## Data Presentation

### Table 1: Method Performance Characteristics for Phthalate Analysis by GC-MS

The following table summarizes typical performance data for the analysis of phthalates in consumer products using GC-MS with internal standard calibration.

Parameter	Typical Value	Reference
Linearity ( $R^2$ )	> 0.999	<a href="#">[10]</a>
Repeatability (%RSD, n=5)	< 5%	<a href="#">[8]</a>
Limit of Detection (LOD)	0.0011% - 0.0014% (w/w)	<a href="#">[11]</a>
Limit of Quantification (LOQ)	0.0028% - 0.0046% (w/w)	<a href="#">[11]</a>
Recovery	86.6% - 91.7%	<a href="#">[11]</a>

## Table 2: Regulated Phthalates in Consumer Products

Several jurisdictions, such as the United States under the Consumer Product Safety Improvement Act (CPSIA), regulate the concentration of specific phthalates in children's toys and childcare articles to be no more than 0.1% by weight.[\[1\]](#)

Phthalate	Abbreviation
Di-(2-ethylhexyl) phthalate	DEHP
Dibutyl phthalate	DBP
Benzyl butyl phthalate	BBP
Diisononyl phthalate	DINP
Diisobutyl phthalate	DIBP
Di-n-pentyl phthalate	DPENP
Di-n-hexyl phthalate	DHEXP
Dicyclohexyl phthalate	DCHP

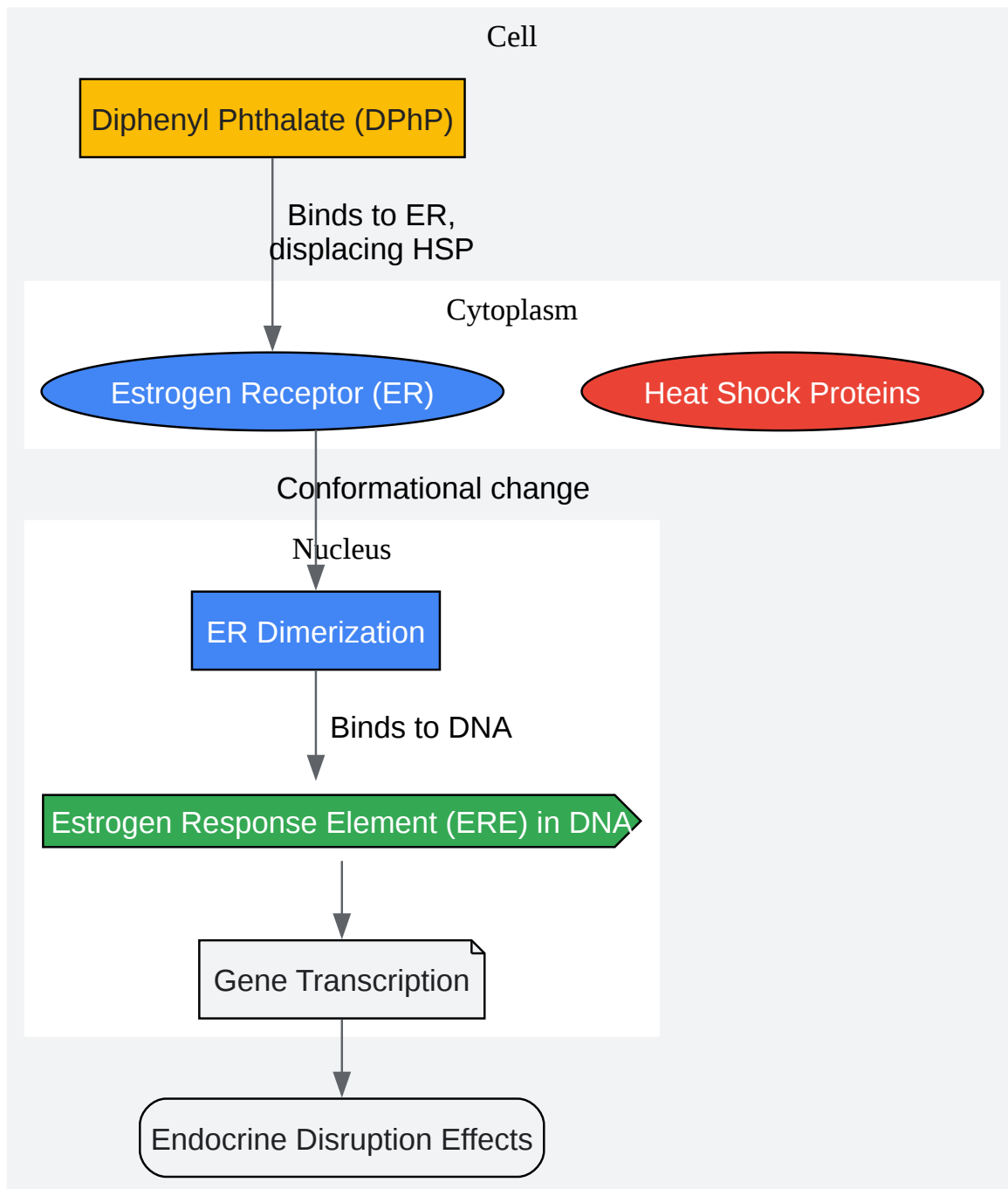
## Visualizations

## Signaling Pathways and Experimental Workflows



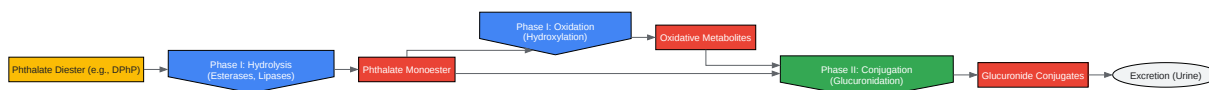
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Caption: Experimental workflow for the analysis of diphenyl phthalate in consumer products.



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Caption: Agonistic action of Diphenyl Phthalate on the Estrogen Receptor signaling pathway.[4]



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